

# Application Note: Protocols for Creating a 5-Amino-2-methylbenzamide Solution

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## Compound of Interest

Compound Name: 5-Amino-2-methylbenzamide

CAS No.: 515131-52-9

Cat. No.: B1286566

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## Executive Summary

**5-Amino-2-methylbenzamide** (CAS 515131-52-9) is a critical intermediate in the synthesis of small molecule kinase inhibitors, including those targeting HPK1 and necroptosis pathways.<sup>[1]</sup> Its physicochemical profile—characterized by a polar amide group and a basic amine on a lipophilic toluene scaffold—presents specific solubility challenges.<sup>[1]</sup>

This guide provides a standardized, error-minimized protocol for preparing high-purity stock and working solutions. It prioritizes solubility retention and chemical stability, ensuring reproducibility in downstream biological assays (e.g., ELISA, kinase inhibition) or synthetic applications.<sup>[1]</sup>

## Compound Profile & Pre-Formulation Analysis<sup>[1]</sup>

Before initiating solution preparation, verify the physicochemical properties to ensure accurate molarity calculations and solvent compatibility.<sup>[1]</sup>

## Table 1: Physicochemical Properties

| Property           | Value   | Notes   |
|--------------------|---|---|
| Chemical Name      | 5-Amino-2-methylbenzamide                       |   |
| CAS Number         | 515131-52-9                                     | Verify against CoA; do not confuse with isomers (e.g., 2-amino-5-methylbenzamide).[1] |
| Molecular Formula  | C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O |   |
| Molecular Weight   | 150.18 g/mol                                    | Use this value for Molarity calculations.[1]  |
| Physical State     | Solid (Pale beige/off-white)                    | Hygroscopic; store in desiccator.[1]  |
| Solubility (DMSO)  | Soluble (>50 mM)                                | Preferred solvent for stock solutions.[1]   |
| Solubility (Water) | Low/Sparingly Soluble                           | Requires organic co-solvent or pH adjustment for high conc. [1]                       |
| Storage            | -20°C (Solid), Dark                             | Protect from light to prevent amine oxidation.[1]                                     |

## Solvent Selection Strategy

The choice of solvent is dictated by the final application.[1] **5-Amino-2-methylbenzamide** contains a primary amine susceptible to oxidation and an amide group that limits aqueous solubility at neutral pH.[1]

## Decision Logic for Solvent Systems

- For Biological Assays (IC<sub>50</sub>, Cell Culture): Use DMSO for the stock solution (10–100 mM).[1] Dilute into aqueous buffer immediately prior to use, ensuring final DMSO concentration is <1% to avoid cytotoxicity.[1]
- For Synthetic Chemistry: Methanol or Ethanol are suitable protic solvents.[1] DMF or DMA can be used for reactions requiring higher temperatures.[1]

# Protocol A: Preparation of 100 mM Stock Solution (DMSO)

Objective: Create a stable, high-concentration master stock for long-term storage.

## Reagents & Equipment[1]

- **5-Amino-2-methylbenzamide** (Solid, >98% purity).[1][2][3]
- Dimethyl Sulfoxide (DMSO), Anhydrous, ≥99.9% (Cell Culture Grade).[1]
- Analytical Balance (Precision ±0.1 mg).
- Amber Glass Vials (2 mL or 4 mL) with PTFE-lined caps.[1]
- Vortex Mixer.[1]

## Step-by-Step Procedure

- **Equilibration:** Allow the vial of solid **5-Amino-2-methylbenzamide** to warm to room temperature before opening. This prevents condensation and hydrolysis.[1]
- **Weighing:**
  - Place a clean amber glass vial on the balance and tare.[1]
  - Weigh approximately 15.0 mg of the compound.[1] Record the exact mass (e.g., mg).[1]
- **Volume Calculation:** Calculate the required volume of DMSO ( ) to achieve exactly 100 mM concentration using the formula:
  - Example: For 15.2 mg:  
[1]
- **Dissolution:**

- Add the calculated volume of Anhydrous DMSO to the vial.[1]
- Cap tightly.[1] Vortex vigorously for 30–60 seconds.[1]
- Note: If particulates persist, sonicate for 5 minutes at room temperature.[1] Avoid heating above 37°C to preserve chemical integrity.[1]
- Inspection: Visually inspect the solution. It should be clear and colorless to pale yellow.[1]
- Aliquoting & Storage:
  - Dispense into single-use aliquots (e.g., 50 µL) to avoid freeze-thaw cycles.
  - Store at -20°C or -80°C. Stable for 6 months.

## Protocol B: Preparation of Aqueous Working Solution

Objective: Dilute the stock solution for biological assays without inducing precipitation ("crashing out").

### Critical Mechanism: The "Crash Out" Phenomenon

Aromatic amides are hydrophobic.[1] Rapid addition of a high-concentration DMSO stock to a large volume of aqueous buffer can cause immediate precipitation.[1] This protocol uses Intermediate Dilution to mitigate this risk.[1]

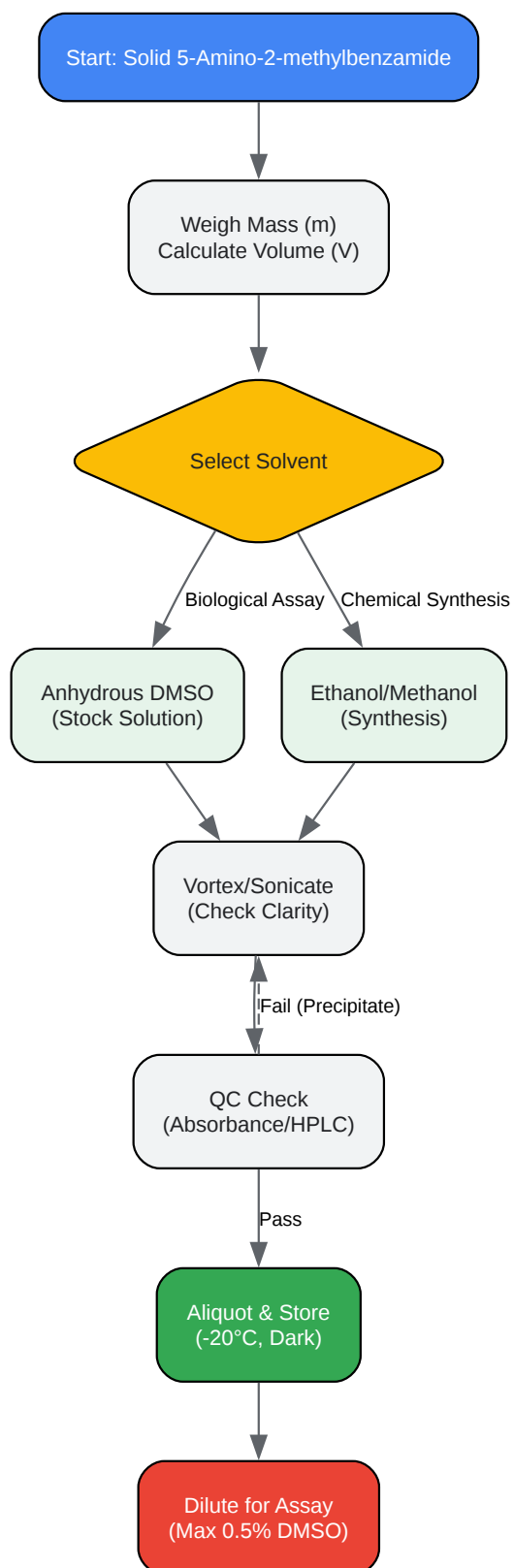
### Step-by-Step Procedure

- Thaw Stock: Thaw a 100 mM DMSO stock aliquot at room temperature. Vortex to ensure homogeneity.[1]
- Prepare Intermediate Stock (10x Concentration):
  - Dilute the 100 mM stock 1:10 in the assay buffer (or media) containing 10% DMSO.
  - Example: Add 10 µL of 100 mM Stock to 90 µL of [Buffer + 10% DMSO].

- Result: 10 mM compound in ~19% DMSO. This step prevents osmotic shock and precipitation.[\[1\]](#)
- Final Dilution (1x Concentration):
  - Dilute the Intermediate Stock into the final assay volume.[\[1\]](#)
  - Target: 10  $\mu$ M final concentration.
  - Calculation: Dilute 1:1000 (from original) or 1:100 (from intermediate).
  - Final Solvent Composition: Ensure final DMSO is  $\leq 0.5\%$  (v/v) to maintain cell viability.

## Process Visualization

The following diagram illustrates the logical workflow for preparing and validating the solution, ensuring no steps are missed.



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Figure 1: Workflow for the preparation, validation, and storage of **5-Amino-2-methylbenzamide** solutions.

## Quality Control & Safety

### Quality Control (Self-Validation)[1]

- Visual Check: The solution must be free of turbidity.[1] Any cloudiness indicates precipitation or impurities.[1]
- UV-Vis Verification: Measure absorbance at (typically ~240–250 nm for benzamides).[1] Dilute a small aliquot in water/methanol (50:50) to bring absorbance into the linear range (0.1 – 1.0 AU) to confirm concentration accuracy.

### Safety (SDS Summary)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[1]
- PPE: Wear nitrile gloves, safety goggles, and a lab coat.[1] Handle powder in a fume hood to avoid inhalation.[1]
- Disposal: Dispose of DMSO solutions in halogenated organic waste containers (if DMSO contains halides) or non-halogenated organic waste, strictly adhering to institutional EHS guidelines.

## References

- PubChem.**5-Amino-2-methylbenzamide** Compound Summary. National Library of Medicine.[1] Available at: [\[Link\]](#)[1]
- Google Patents.Substituted 6-azabenzimidazole compounds as HPK1 inhibitors (WO2020092621A1). (Demonstrates use of **5-amino-2-methylbenzamide** as intermediate).

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## Sources

- [1. 2-Methylbenzamide | CAS#:527-85-5 | Chemsrsc \[chemsrc.com\]](#)
- [2. 6973-09-7 CAS MSDS \(5-Amino-2-methylbenzenesulfonamide\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [3. 5-Amino-2-methylbenzenesulfonamide | 6973-09-7 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
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